

Dissolving and Preparing Cy3B NHS Ester Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: *Cy3B NHS Ester*

Cat. No.: *B12384938*

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This document provides detailed protocols and data for the dissolution and preparation of Cy3B N-hydroxysuccinimide (NHS) Ester stock solutions. **Cy3B NHS Ester** is a bright, photostable, and water-soluble fluorescent dye commonly used for labeling biomolecules containing primary amines, such as proteins, antibodies, and amine-modified oligonucleotides.

Quantitative Data Summary

Proper preparation of the dye stock solution is critical for successful conjugation. The following table summarizes key quantitative data for **Cy3B NHS Ester**.

Parameter	Value	Reference(s)
Molecular Weight	657.21 g/mol	[1][2][3]
Excitation Maximum (Abs)	559-560 nm	[1][3][4]
Emission Maximum (Em)	571 nm	[1][3][4]
Molar Extinction Coefficient	120,000 - 121,000 cm ⁻¹ M ⁻¹	[1][3][4]
Recommended Solvents	Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)	[1][3][5]
Storage (Lyophilized)	-20°C in the dark, desiccated	[1][4][6]
Storage (Stock Solution)	-20°C for up to 2 weeks; -80°C for up to 6 months. Aliquot to avoid freeze-thaw cycles.	[5][6]

Experimental Protocol: Preparation of Cy3B NHS Ester Stock Solution

This protocol outlines the steps for reconstituting lyophilized **Cy3B NHS Ester** to create a stock solution. It is crucial to use anhydrous (water-free) solvents, as the NHS ester moiety is susceptible to hydrolysis.

Materials:

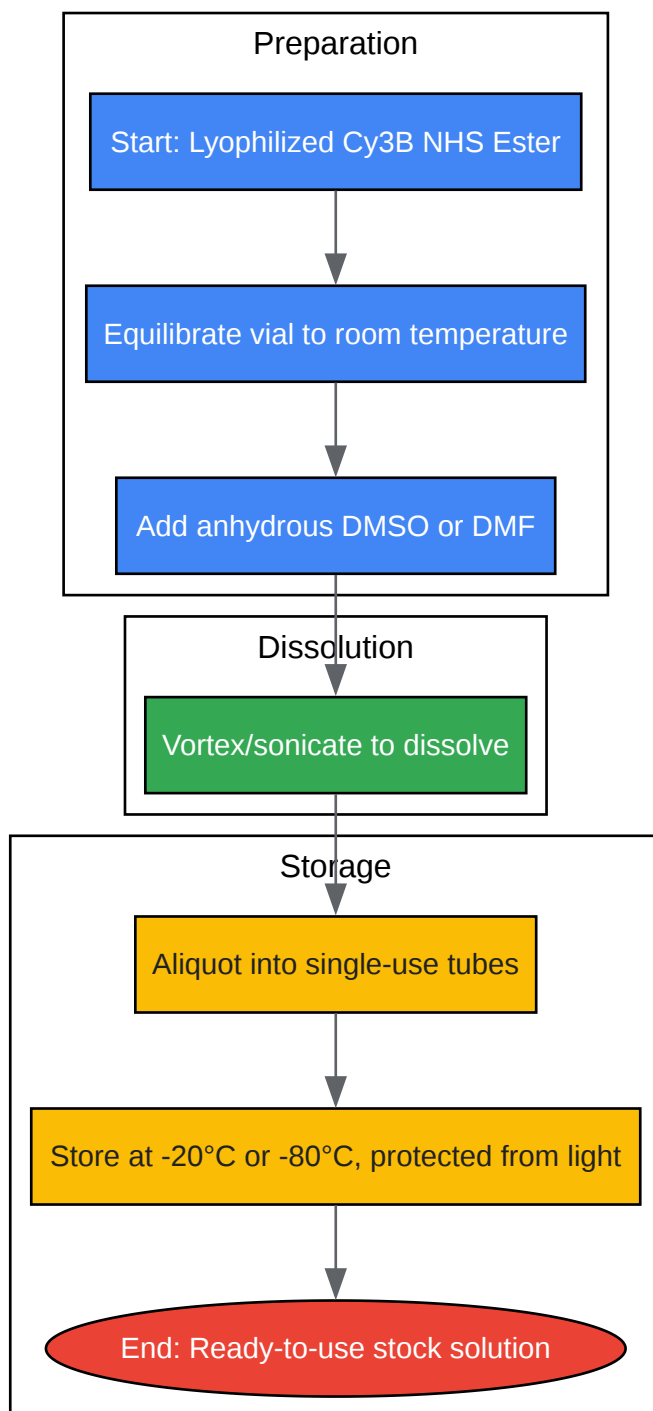
- **Cy3B NHS Ester**, lyophilized powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Microcentrifuge tubes
- Pipettes and pipette tips
- Vortex mixer

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Cy3B NHS Ester** to warm to room temperature to prevent condensation of moisture, which can hydrolyze the reactive NHS ester.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO or DMF to the vial to achieve the desired stock concentration (e.g., 1 mg/mL or 10 mM).[7] A table with pre-calculated volumes for common concentrations is often provided by the supplier.[8]
- **Dissolution:** Vortex the vial gently until the dye is completely dissolved.[9] Gentle sonication can be used to aid dissolution if necessary.[9]
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the dye, it is recommended to aliquot the stock solution into single-use microcentrifuge tubes.[5] Store the aliquots at -20°C for short-term storage (up to 2 weeks) or at -80°C for long-term storage (up to 6 months).[5][6] Protect the solution from light.[6]

Note: Aqueous solutions of **Cy3B NHS ester** are not stable and should be used immediately after preparation; do not store them.[5]

Workflow for Stock Solution Preparation

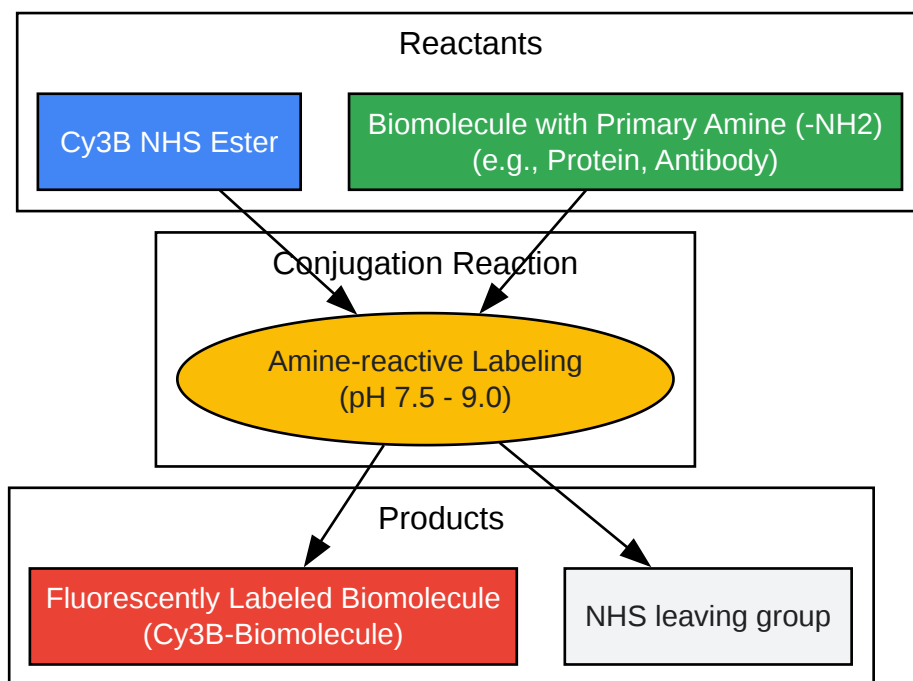


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Caption: Workflow for preparing **Cy3B NHS Ester** stock solution.

Signaling Pathway and Logical Relationships

The utility of **Cy3B NHS Ester** lies in its ability to covalently label primary amines on target biomolecules. This is a fundamental reaction in bioconjugation for various applications, including fluorescence microscopy, flow cytometry, and immunoassays.



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Caption: Reaction scheme for labeling biomolecules with **Cy3B NHS Ester**.

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